

Proper Disposal of Lanierone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Lanierone*

Cat. No.: *B1212538*

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **Lanierone**, a pheromone used in research and drug development. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

I. Immediate Safety and Handling Precautions

When handling **Lanierone**, particularly in the event of a leak or spill from a sealed device, the following personal protective equipment (PPE) is recommended^[1]:

- Eye/Face Protection: Safety glasses should be worn.^[1]
- Skin Protection: Use organic-resistant or latex/vinyl gloves.^[1]
- Hand Washing: Always wash hands thoroughly after handling.^[1]

In case of accidental exposure, follow these first-aid measures:

- Inhalation: Move the individual to fresh air. If irritation continues, seek medical attention.^[1]
- Skin Contact: Wash the affected area with soap and warm water. If irritation persists, seek medical attention.^[1]
- Eye Contact: For at least 15 minutes, flush the eyes with water or a saline solution and seek medical attention.^[1]

- Ingestion: If a significant quantity is ingested, give water or milk to dilute and consider seeking medical attention. Do not induce vomiting.[1]

II. Operational Disposal Plan

According to the Safety Data Sheet (SDS), **Lanierone**, particularly when contained within intact sealed plastic release devices, is considered non-hazardous waste and can be disposed of in residential or domestic garbage.[1]

Step-by-Step Disposal Procedure for Intact Devices:

- Confirmation of Integrity: Ensure the sealed plastic release devices containing **Lanierone** are not punctured or leaking.[1]
- Disposal: Place the intact devices directly into the regular solid waste stream designated for domestic garbage.[1]

Procedure for Leaking or Punctured Devices:

In the event of a leak or spill, the following steps should be taken:

- Wear Appropriate PPE: Before handling, put on safety glasses and organic-resistant gloves. [1]
- Containment of Liquid: Absorb any leaked liquid using vermiculite or another suitable spill kit absorbent material.[1]
- Collection of Devices: Collect the damaged devices for disposal.[1]
- Disposal of Waste: Dispose of the absorbent material and the damaged devices in the domestic garbage.[1]
- Decontamination of Area: Wash the spill area thoroughly with soap and water.[1]

III. Quantitative Data Summary

The following table summarizes key quantitative data for **Lanierone** based on available safety information.

Property	Value
Melting Point	57°C
Initial Boiling Point	275°C (estimated)
Flash Point	117°C
Solubility in Water	Insoluble
Solubility in Solvents	Soluble in alcohol, acetone, ether, petroleum ether

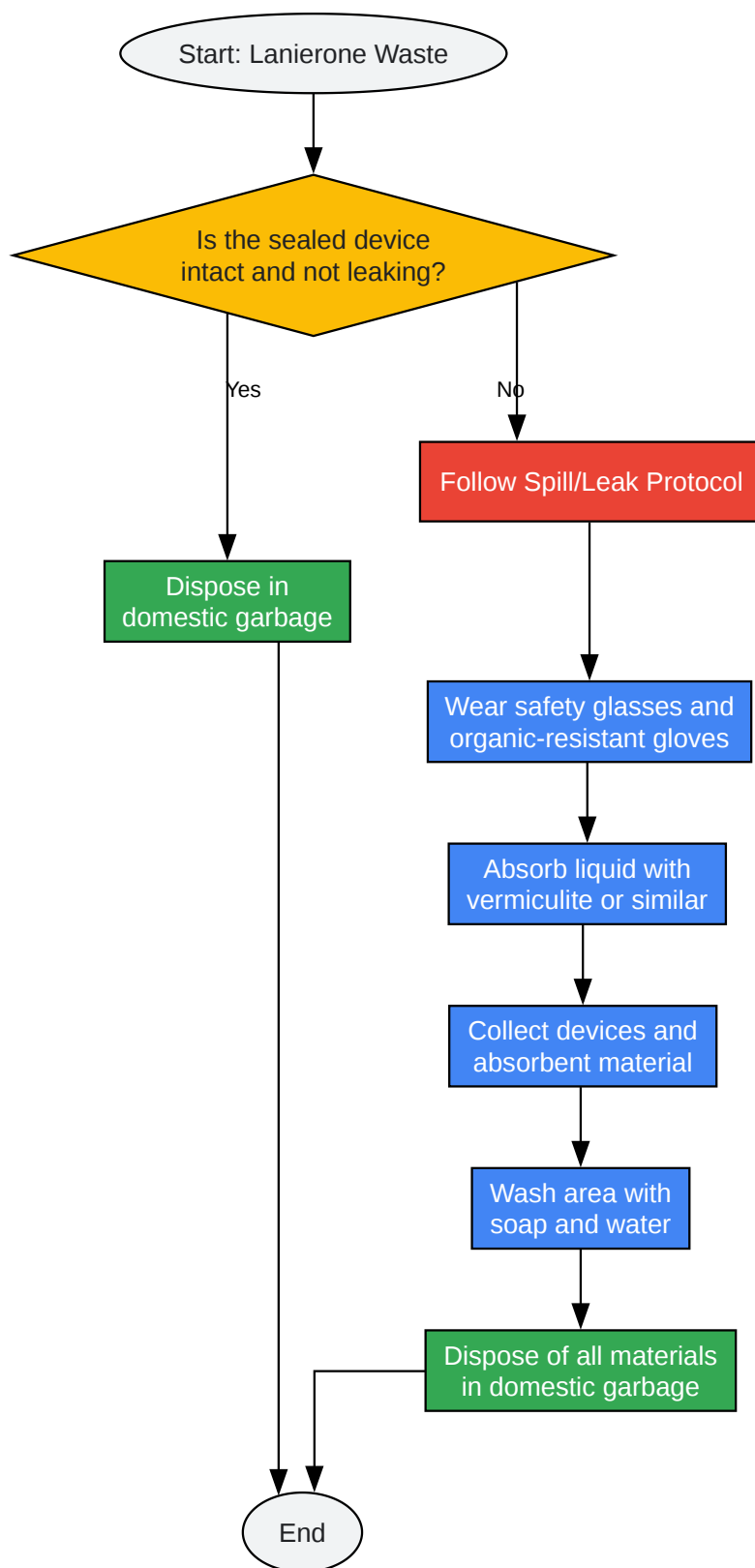
(Source: **Lanierone** Safety Data Sheet)[[1](#)]

IV. Experimental Protocols

The provided information does not contain detailed experimental protocols. The disposal procedures are based on the Safety Data Sheet.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Lanierone**.



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Caption: **Lanierone** Disposal Workflow.

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References

- 1. semiochemical.com [semiochemical.com]
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